

In-Depth Technical Guide: Safety and Handling of 4-Methyl-2-hexanol

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Compound of Interest

Compound Name: 4-Methyl-2-hexanol

Cat. No.: B3369324

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

4-Methyl-2-hexanol (CAS No. 2313-61-3) is a branched-chain aliphatic alcohol. Its structural features and chemical properties necessitate a thorough understanding of its potential hazards and the implementation of appropriate safety protocols in a laboratory or industrial setting. This guide provides an in-depth overview of the safety and handling precautions for **4-Methyl-2-hexanol**, tailored for professionals in research and drug development.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes the key properties of **4-Methyl-2-hexanol**.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ O	[1][2]
Molecular Weight	116.20 g/mol	[1][3]
Appearance	Colorless, clear liquid	[4]
Boiling Point	152.7 °C at 760 mmHg	[1]
Melting Point	-30.45 °C (estimate)	[2]
Flash Point	51.6 °C	[1][4]
Density	0.816 g/cm ³	[1]
Vapor Pressure	1.28 mmHg at 25 °C	[1]
Water Solubility	4725 mg/L at 25 °C (estimated)	[4]
logP (Octanol/Water Partition Coefficient)	1.80340	[1]
Refractive Index	1.418	[1]

Hazard Identification and Classification

Based on available Safety Data Sheets, **4-Methyl-2-hexanol** is classified as a flammable liquid.

Hazard Class	Hazard Statement
Flammable liquids (Category 3)	H226: Flammable liquid and vapor

Note: While some sources did not find GHS classification information, the flammability is a consistently reported hazard.[4][5][6]

Toxicological Data

Comprehensive toxicological data for **4-Methyl-2-hexanol** is not readily available in the public domain. Therefore, data for a structurally similar compound, 4-Methyl-2-pentanol (CAS No. 108-11-2), is presented below for reference. It is crucial to handle **4-Methyl-2-hexanol** with the assumption that it may have a similar toxicological profile until specific data becomes available.

Toxicity Data for 4-Methyl-2-pentanol (CAS No. 108-11-2) - For Reference Only

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	2260 mg/kg bw	[7]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	2870 mg/kg bw	[7]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	>16 mg/L (4 hours)	[7]

Experimental Protocols

Detailed experimental protocols for assessing the safety of chemicals are provided by organizations such as the Organisation for Economic Co-operation and Development (OECD). The following is a summary of a key experimental protocol relevant to assessing the acute oral toxicity of a substance like **4-Methyl-2-hexanol**.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

Objective: To identify the dose of a substance that causes signs of toxicity without causing mortality.

Methodology:

- **Sighting Study:** A single animal is dosed at a level expected to produce some signs of toxicity. The starting dose is selected based on available information on structurally related compounds.
- **Main Study:**

- Groups of animals of a single sex (typically female rats) are dosed in a stepwise procedure using fixed doses (e.g., 5, 50, 300, 2000 mg/kg).
- The substance is administered orally by gavage.
- Animals are fasted before dosing.
- A total of five animals are typically used for each dose level showing signs of toxicity.
- Observations:
 - Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and changes in body weight.
 - Observations are conducted for at least 14 days after administration.
- Endpoint: The study allows for the classification of the substance according to the Globally Harmonised System (GHS) for acute oral toxicity.

Safety and Handling Precautions

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. [6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat. [5] [6]
Respiratory Protection	Use in a well-ventilated area. If vapor concentrations are high, use a NIOSH-approved respirator with an organic vapor cartridge. [6]

Handling and Storage

- Handling: Keep away from heat, sparks, and open flames.[5][6] Ground and bond containers when transferring material to prevent static discharge.[5] Use only non-sparking tools.[5] Avoid breathing vapor or mist.[6] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][6]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[5][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[5][6]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [5]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [5]

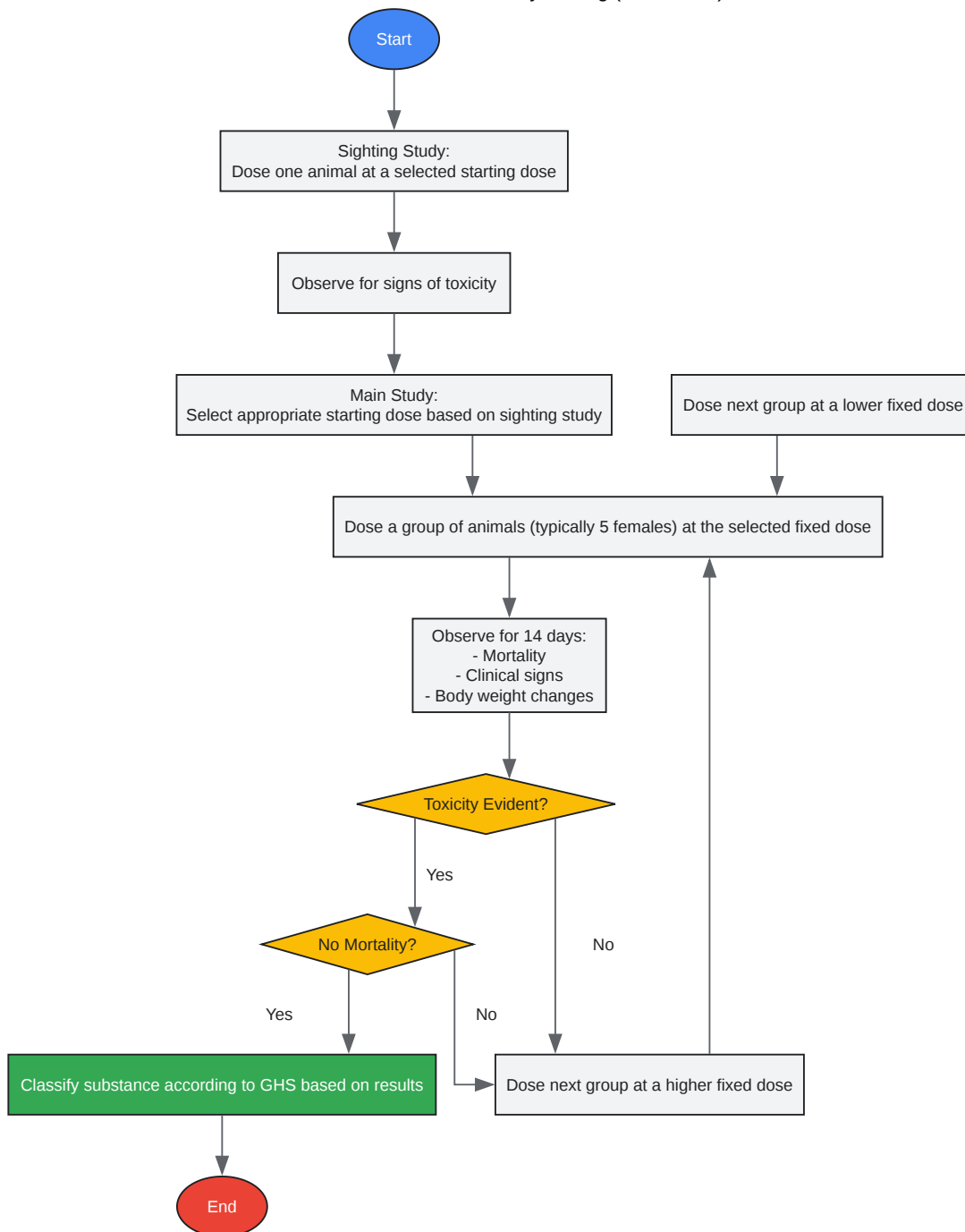
Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Containment and Cleaning Up:** Contain spillage, and then collect with a non-combustible absorbent material, (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local / national regulations.

Visualizations

Experimental Workflow: Acute Oral Toxicity (OECD 420)

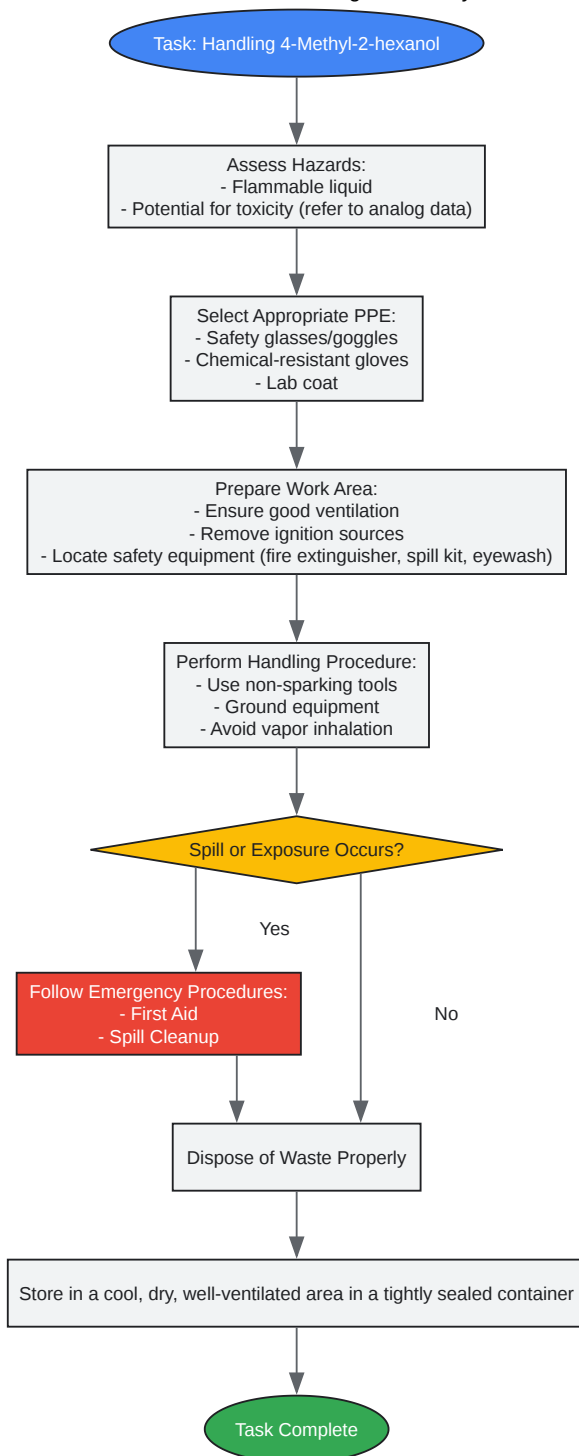
Workflow for Acute Oral Toxicity Testing (OECD 420)

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Caption: Workflow for Acute Oral Toxicity Testing (OECD 420).

Logical Relationship: Safety and Handling Decision Process

Decision Process for Safe Handling of 4-Methyl-2-hexanol



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Caption: Decision Process for Safe Handling of **4-Methyl-2-hexanol**.

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